

Navigating the Terrain of Triisopropylbenzene: A Technical Guide to Health and Safety

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Compound of Interest

Compound Name: *Triisopropylbenzene*

Cat. No.: *B8360398*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the critical health and safety considerations for the handling of **triisopropylbenzene**. Designed for the discerning scientific professional, this document synthesizes available toxicological data, outlines established handling protocols, and provides detailed experimental methodologies to ensure a robust understanding of the associated risks and mitigation strategies. All quantitative data is presented in clear, comparative tables, and logical workflows are visualized to facilitate rapid comprehension and application in a laboratory or manufacturing setting.

Section 1: Chemical and Physical Properties

Triisopropylbenzene (CAS No. 717-74-8), a colorless liquid, possesses a set of physical and chemical properties that are fundamental to understanding its behavior and potential hazards in a research and development environment.^[1] A thorough understanding of these characteristics is the first step in a comprehensive safety assessment.

Property	Value
Molecular Formula	C ₁₅ H ₂₄
Molecular Weight	204.35 g/mol
Boiling Point	232-236 °C
Flash Point	86-87 °C (closed cup)[2]
Specific Gravity	0.840 - 0.845 g/mL
Solubility	Insoluble in water.

Section 2: Toxicological Data

The toxicological profile of **triisopropylbenzene**, while not exhaustively investigated, indicates several potential health hazards.[1] Acute toxicity data, primarily from animal studies, and ecotoxicity data are summarized below. It is crucial to note that for many toxicological endpoints, comprehensive data is not available.

Acute Toxicity

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	> 2000 mg/kg[1]	Fisher Scientific SDS
LC50	Rat	Inhalation	> 5 mg/L (4 h)[1]	Fisher Scientific SDS

Ecotoxicity

Endpoint	Species	Duration	Value
EC50 (Growth Inhibition)	Pseudokirchneriella subcapitata (Green Algae)	48 h	1,490 µg/L[3]
EC50 (Swimming Inhibition)	Daphnia magna (Crustacean)	48 h	458 µg/L[3]
LC50	Poecilia reticulata (Guppy)	96 h	348 µg/L[3]
LC50	Chironomus riparius (Midge)	48 h	1,700 µg/L[3]
NOEC (Chronic)	Not Specified	72 h	225 µg/L[3]

Section 3: Hazard Identification and Classification

Triisopropylbenzene is classified as a combustible liquid and is considered hazardous upon skin contact, causing skin and eye irritation.[2] While no specific occupational exposure limits (OELs) have been established by major regulatory bodies such as OSHA or ACGIH, the available data necessitates stringent adherence to safety protocols.

Primary Hazards:

- Skin Irritation: May cause irritation and dermatitis upon contact.[3]
- Eye Irritation: Can cause eye irritation, potentially leading to chemical conjunctivitis.[3]
- Inhalation: May cause respiratory tract irritation. High concentrations could lead to central nervous system (CNS) depression.[3]
- Ingestion: May cause gastrointestinal irritation.[3]
- Aspiration Hazard: Aspiration into the lungs may lead to pulmonary edema.[3]

Section 4: Experimental Protocols

The following sections detail the methodologies for key toxicological assessments, based on internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD) and the Office of Prevention, Pesticides, and Toxic Substances (OPPTS).

Acute Oral Toxicity (LD50) - OECD Test Guideline 401 (Adapted)

Objective: To determine the median lethal dose (LD50) of **triisopropylbenzene** following a single oral administration.

Test Animals: Young, healthy adult rats (e.g., Sprague-Dawley strain), nulliparous and non-pregnant females. Animals are randomly selected, marked for individual identification, and acclimated to laboratory conditions for at least 5 days.

Methodology:

- **Dose Preparation:** **Triisopropylbenzene** is prepared to the appropriate concentrations. Given its insolubility in water, a suitable vehicle (e.g., corn oil) may be used.
- **Administration:** A single dose of the test substance is administered to the animals by gavage using a stomach tube or a suitable intubation cannula.
- **Dose Levels:** A preliminary sighting study may be conducted to determine the approximate range of toxicity. Subsequently, multiple dose levels are used to obtain a dose-response curve.
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- **Necropsy:** All animals (including those that die during the test and survivors at termination) are subjected to a gross necropsy.
- **Data Analysis:** The LD50 is calculated using a recognized statistical method (e.g., probit analysis).

Acute Dermal Irritation - OPPTS 870.2500 / OECD Test Guideline 404

Objective: To assess the potential of **triisopropylbenzene** to cause skin irritation.

Test Animals: Healthy young adult albino rabbits.

Methodology:

- Preparation: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the animals.
- Application: A dose of 0.5 mL of the undiluted test substance is applied to a small area (approximately 6 cm²) of the clipped skin and covered with a gauze patch and non-irritating tape.
- Exposure: The exposure duration is 4 hours.
- Observation: After patch removal, the skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.
- Scoring: The reactions are scored according to a standardized grading system (e.g., Draize scale).

Acute Eye Irritation - OPPTS 870.2400 / OECD Test Guideline 405

Objective: To determine the potential of **triisopropylbenzene** to cause eye irritation.

Test Animals: Healthy young adult albino rabbits.

Methodology:

- Application: A single dose of 0.1 mL of the test substance is instilled into the conjunctival sac of one eye of each animal. The other eye remains untreated and serves as a control.^[4]
- Observation: The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after instillation.^[5] The observation period may be extended up to 21 days to assess the

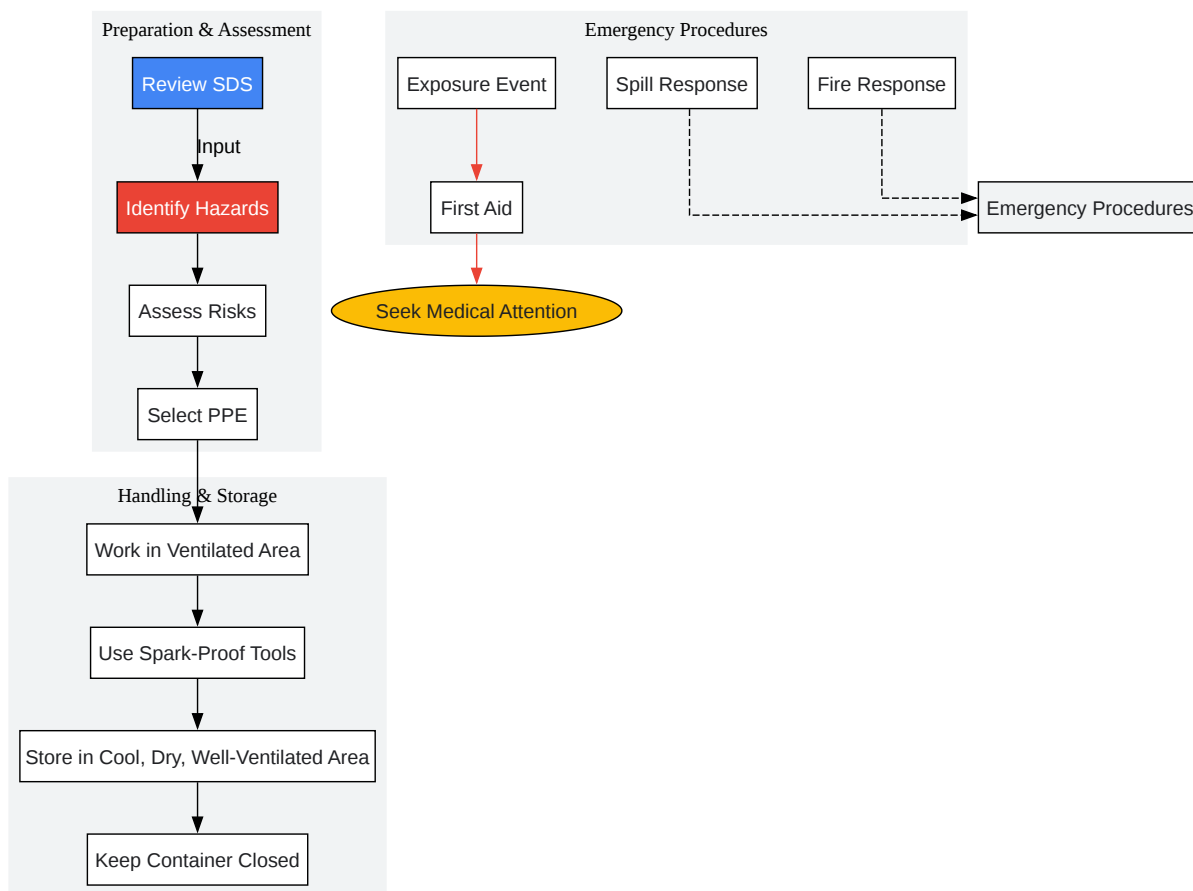
reversibility of any effects.^[5]

- Scoring: Lesions of the cornea, iris, and conjunctiva are scored using a standardized system.

Section 5: Signaling Pathways and Workflows

Hazard Communication and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **triisopropylbenzene**, from initial hazard assessment to emergency response.



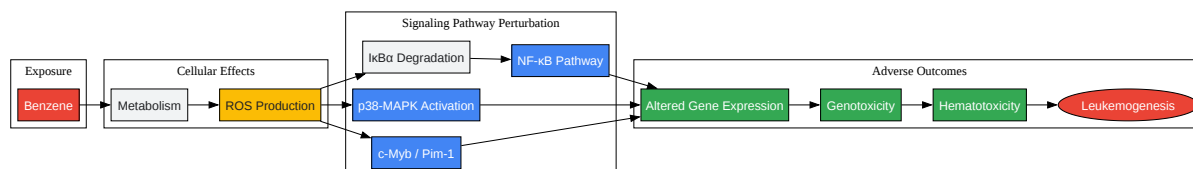
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Caption: Workflow for Safe Handling of **Triisopropylbenzene**

Potential Effects on Cellular Signaling Pathways (Inferred from Benzene)

Disclaimer: To date, specific studies detailing the effects of **triisopropylbenzene** on cellular signaling pathways are not readily available in the public domain. However, as an aromatic hydrocarbon, it is plausible that its mechanism of toxicity could share similarities with related compounds. The following diagram illustrates the known effects of benzene, a structurally related compound, on signaling pathways involved in hematopoiesis and leukemogenesis. This is provided for informational purposes as a potential area for future research and should not be directly extrapolated to **triisopropylbenzene** without further investigation.

Benzene is known to induce oxidative stress, which can in turn affect various redox-sensitive signaling pathways.[6] These pathways are critical in regulating cellular processes such as proliferation, differentiation, and apoptosis.[7] Dysregulation of these pathways is implicated in the development of cancer.[7]



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Caption: Inferred Signaling Pathway Effects Based on Benzene

Section 6: Safe Handling and Storage

Adherence to strict handling and storage protocols is paramount to minimizing exposure risk.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[2]
- Ensure easy access to an eyewash station and safety shower.[2]
- Remove all potential ignition sources, as **triisopropylbenzene** is a combustible liquid.[2]

Personal Protective Equipment (PPE):

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).[2]
- Eye Protection: Chemical safety goggles or a face shield.[2]
- Skin and Body Protection: Lab coat, long pants, and closed-toe shoes.[2]
- Respiratory Protection: Generally not required with adequate ventilation. If ventilation is insufficient or in the event of a large spill, a NIOSH-approved respirator with an organic vapor cartridge should be used.[2]

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[2]
- Keep containers tightly closed to prevent leaks and spills.[2]
- Store away from heat, sparks, and open flames.[2]

Section 7: Emergency Procedures

Immediate and appropriate response to an exposure or spill is critical.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation persists.[2]

- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[2]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[2]

Spill and Leak Procedures:

- Remove all sources of ignition.[3]
- Absorb the spill with a non-combustible material such as sand, earth, or vermiculite.[3]
- Use spark-proof tools for cleanup.[2]
- Ensure adequate ventilation.[3]
- Collect waste in a designated, properly labeled, and sealed container for disposal by a licensed hazardous waste disposal company.[2]

Fire-Fighting Measures:

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]
- During a fire, irritating and highly toxic gases may be generated.[3]

This guide is intended for informational purposes for a professional audience and should be used in conjunction with a comprehensive, site-specific safety assessment and all applicable local, state, and federal regulations. Always refer to the most current Safety Data Sheet (SDS) for the specific product in use.

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